

CAS number and molecular structure of 2-(Chloromethyl)-1,8-naphthyridine

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Compound of Interest

2-(Chloromethyl)-1,8naphthyridine

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2-(Chloromethyl)-1,8-naphthyridine: A Technical Guide for Researchers

CAS Number: 147936-69-4 Molecular Formula: C9H7ClN2

This technical guide provides a comprehensive overview of **2-(Chloromethyl)-1,8-naphthyridine**, a heterocyclic compound of interest to researchers in medicinal chemistry and drug development. Due to its reactive chloromethyl group, this molecule serves as a versatile building block for the synthesis of more complex **1,8-naphthyridine** derivatives, a class of compounds known for a wide spectrum of biological activities.

Molecular Structure and Properties

The fundamental structure of **2-(Chloromethyl)-1,8-naphthyridine** consists of a fused pyridine ring system, specifically the **1,8-naphthyridine** core, with a chloromethyl substituent at the 2-position. This core structure is a well-established pharmacophore, and the chloromethyl group provides a reactive handle for further chemical modifications.



Property	Value	Source
Molecular Weight	178.62 g/mol	Commercial Supplier Data
Purity	≥98%	Commercial Supplier Data
Topological Polar Surface Area (TPSA)	25.78 Ų	Calculated
logP	2.3686	Calculated
Hydrogen Bond Acceptors	2	Calculated
Hydrogen Bond Donors	0	Calculated
Rotatable Bonds	1	Calculated

Synthesis and Reactivity

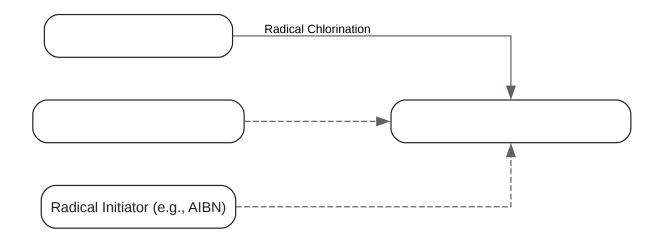
While a specific, detailed experimental protocol for the direct synthesis of **2- (Chloromethyl)-1,8-naphthyridine** is not readily available in the surveyed literature, a plausible synthetic route can be proposed based on the known reactivity of related **1**,8-naphthyridine derivatives. A common strategy involves the functionalization of a pre-existing 2-methyl-1,8-naphthyridine.

One potential pathway involves the radical halogenation of the methyl group, followed by nucleophilic substitution if necessary. For instance, bromination of a methyl group on the 1,8-naphthyridine ring has been reported using N-bromosuccinimide (NBS) with a radical initiator like azobisisobutyronitrile (AIBN)[1]. A similar approach using a chlorinating agent could yield the desired product.

Alternatively, the synthesis could proceed from 2-(hydroxymethyl)-1,8-naphthyridine, which could then be converted to the chloromethyl derivative using a suitable chlorinating agent such as thionyl chloride or phosphorus oxychloride.

The chloromethyl group is a reactive electrophilic site, making it susceptible to nucleophilic substitution reactions. This allows for the introduction of a wide variety of functional groups, including amines, thiols, and alkoxides, to generate a library of novel 1,8-naphthyridine derivatives for biological screening.





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Caption: Proposed synthetic route to 2-(Chloromethyl)-1,8-naphthyridine.

Potential Biological Significance and Applications

The 1,8-naphthyridine scaffold is a "privileged structure" in medicinal chemistry, meaning it is a common motif in biologically active compounds. Derivatives of 1,8-naphthyridine have demonstrated a wide array of pharmacological activities, including:

- Anticancer: Various 1,8-naphthyridine derivatives have been investigated for their potential as anticancer agents.[2]
- Antimicrobial: The 1,8-naphthyridine core is found in several antibacterial agents.[3][4][5]
- Anti-inflammatory: Certain derivatives have shown promise as anti-inflammatory compounds.

Given the established biological importance of the 1,8-naphthyridine nucleus, **2- (Chloromethyl)-1,8-naphthyridine** represents a valuable starting material for the development of new therapeutic agents. Its reactivity allows for the systematic modification of the 2-position, enabling structure-activity relationship (SAR) studies to optimize potency and selectivity for various biological targets.

Spectroscopic Data



Detailed, published spectroscopic data (NMR, IR, MS) for **2-(Chloromethyl)-1,8-naphthyridine** is not currently available in the public domain. Researchers synthesizing this compound would need to perform full characterization. For comparison, the spectroscopic data of related **1,8-naphthyridine** derivatives are widely reported in the chemical literature.

Experimental Protocols

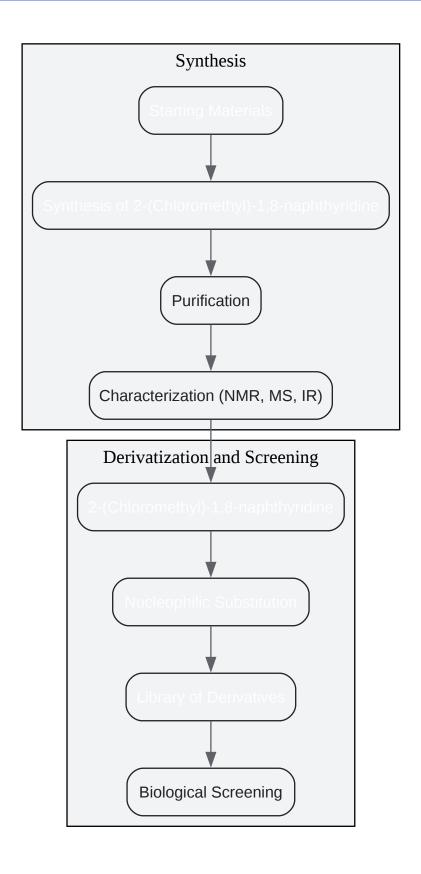
As a specific synthesis protocol for **2-(Chloromethyl)-1,8-naphthyridine** is not available, a general procedure for a related transformation is provided for illustrative purposes. The following is a general method for the Vilsmeier-Haack cyclization to form a 2-chloro-1,8-naphthyridine derivative, which showcases a common strategy for building the core ring system.

Example Protocol: Synthesis of 2-chloro-1,8-naphthyridine-3-carbaldehyde[3][5]

- To a stirred solution of N-(pyridin-2-yl)acetamide in dimethylformamide (DMF), phosphorus oxychloride (POCl₃) is added dropwise at a low temperature (e.g., 0-5 °C).
- The reaction mixture is then heated (e.g., to 90 °C) and maintained for a specified period.
- After completion of the reaction (monitored by TLC), the mixture is cooled and poured into ice water.
- The resulting precipitate is collected by filtration, washed with water, and purified, typically by recrystallization from a suitable solvent like ethanol.

This protocol illustrates a common method for constructing the 1,8-naphthyridine ring system, which could be a starting point for further synthetic modifications towards **2-** (Chloromethyl)-1,8-naphthyridine.





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Caption: General workflow from synthesis to biological evaluation.



Conclusion

2-(Chloromethyl)-1,8-naphthyridine is a chemical intermediate with significant potential for the development of novel, biologically active molecules. While detailed synthetic and analytical data for this specific compound are sparse in publicly available literature, its structural features and the known importance of the 1,8-naphthyridine scaffold make it a compound of high interest for researchers in drug discovery and organic synthesis. Further research into its synthesis, reactivity, and biological properties is warranted.

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